

Technical Monograph: 4-Hydroxycyclohexane-1-carboxamide

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide

CAS No.: 19556-97-9

Cat. No.: B2976100

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Stereochemical Control, Synthetic Protocols, and Medicinal Utility[1]

Executive Summary & Structural Dynamics[1]

4-Hydroxycyclohexane-1-carboxamide (CAS: 116941-10-7) represents a critical bifunctional scaffold in medicinal chemistry.[1] Characterized by a cyclohexane ring substituted with a hydrophilic hydroxyl group at position 4 and a carboxamide at position 1, it serves as a robust, non-aromatic linker that imparts defined spatial geometry to drug candidates.[1]

Unlike flexible alkyl chains, the cyclohexane core introduces rigid stereochemical constraints.[1] The molecule exists primarily as two diastereomers: cis and trans.[1] Understanding the thermodynamic preference of these isomers is the foundation of working with this substrate.[1]

- **Trans-Isomer (Diequatorial):** Thermodynamically preferred.[1] Both the hydroxyl and carboxamide groups occupy equatorial positions in the chair conformation, minimizing 1,3-

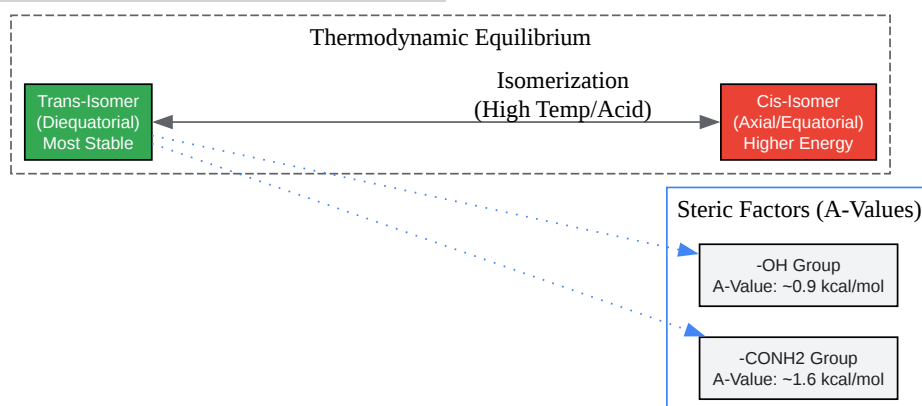
diaxial interactions.[1] This isomer is frequently targeted in drug design (e.g., kinase inhibitors) to extend ligands into specific binding pockets.[1]

- Cis-Isomer (Axial/Equatorial): Higher energy state.[1] One substituent is forced into an axial position, increasing steric strain.[1]

Conformational Analysis Diagram

The following diagram illustrates the thermodynamic equilibrium and the "chair-flip" dynamics that dictate the stability of the trans isomer.

Fig 1. Thermodynamic preference for the trans-diequatorial conformation driven by A-values.



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Synthetic Methodologies & Protocols

The synthesis of **4-hydroxycyclohexane-1-carboxamide** typically proceeds via the reduction of 4-hydroxybenzoic acid, followed by amidation.[1] Direct amidation of the hydroxy-acid requires chemoselective control to prevent esterification of the alcohol.[1]

2.1 Precursor Synthesis: Hydrogenation & Isomerization

Commercial starting material is often 4-hydroxybenzoic acid.^[1] Catalytic hydrogenation yields a mixture of cis and trans acids.^[1]

Protocol 1: Catalytic Hydrogenation to 4-Hydroxycyclohexanecarboxylic Acid

- Reagents: 4-Hydroxybenzoic acid (1.0 eq), 5% Rh/Al₂O₃ (5 wt%), Water/Acetic Acid (solvent).
- Conditions: Pressurize autoclave to 50 bar H₂; heat to 80°C for 12 hours.
- Workup: Filter catalyst through celite. Concentrate filtrate.^[1]
- Result: ~3:1 mixture of cis:trans acid.^[2]

Protocol 2: Thermodynamic Isomerization (Enrichment of Trans) To maximize the trans isomer yield required for most pharmaceutical applications:

- Dissolve the cis/trans acid mixture in molten KOH or reflux in aqueous HCl.^[1]
- The cis isomer creates a transient planar enol intermediate, allowing re-protonation to the thermodynamically stable trans form.^[1]
- Recrystallization: Recrystallize from water or ethyl acetate.^[1] The trans-acid is generally less soluble and crystallizes first.^[1]

2.2 Chemoselective Amidation

Converting the acid to the amide without protecting the 4-hydroxyl group requires a method that activates the carboxylate without reacting with the alcohol.^[1] Avoid Thionyl Chloride (SOCl₂) unless the hydroxyl is protected, as it may convert the alcohol to a chloride.^[1]

Recommended Protocol: Mixed Anhydride Method This method minimizes side reactions and avoids harsh chlorinating agents.^[1]

- Reagents:
 - Trans-4-hydroxycyclohexanecarboxylic acid (10 mmol)^[1]

- Ethyl chloroformate (11 mmol)[1]
- Triethylamine (TEA) (11 mmol)[1]
- Ammonium hydroxide (28% NH₃, excess) or Ammonia gas[1]
- Solvent: Anhydrous THF
- Step-by-Step Procedure:
 - Activation: Dissolve the acid and TEA in anhydrous THF at -10°C (ice/salt bath).
 - Anhydride Formation: Dropwise add ethyl chloroformate over 15 minutes. A white precipitate (TEA[1]·HCl) will form.[1] Stir for 30 minutes at -10°C.
 - Amidation: Introduce ammonia (gas bubbling or aqueous solution) while maintaining low temperature.[1] Stir for 2 hours, allowing the mixture to warm to room temperature.
 - Workup: Evaporate THF. Dissolve residue in EtOAc/Water.[1] The product (amide) is highly polar; if it remains in the aqueous phase, use continuous extraction or lyophilization.[1]
 - Purification: Recrystallize from Ethanol/Ether.

Synthetic Workflow Diagram

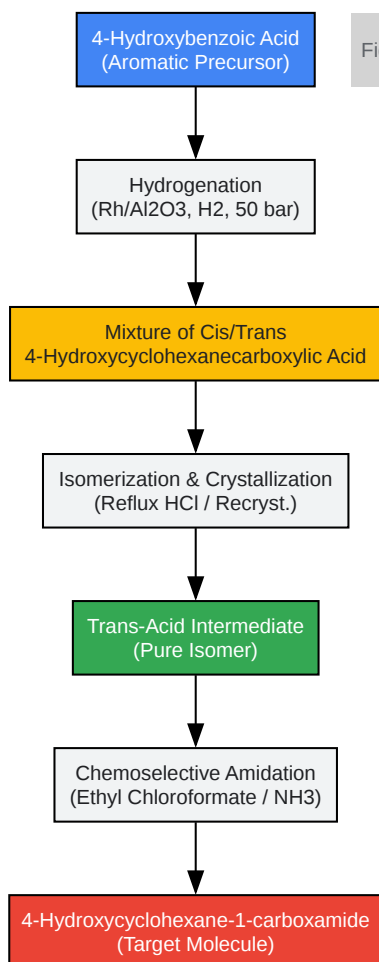


Fig 2. Synthetic route emphasizing stereochemical correction and chemoselective amidation.

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Physical Properties & Characterization Data[1][2][4][5][6][7]

Reliable identification requires distinguishing between the acid precursor and the final amide, as well as the stereoisomers.[1]

Property	Trans-Acid Precursor	Cis-Acid Precursor	4-Hydroxycyclohexane-1-carboxamide (Trans)
CAS Number	3685-26-5	3685-22-1	17430-98-7 (Isomer Specific)
Molecular Weight	144.17 g/mol	144.17 g/mol	143.19 g/mol
Melting Point	148–152 °C	145–148 °C	215–218 °C (Est. ^[1] amide range)
Solubility	DMSO, MeOH, Water (Hot)	DMSO, MeOH	Water, DMSO, MeOH
pKa (Calc)	~4.7 (Carboxyl)	~4.8 (Carboxyl)	~15 (Amide), ~16 (Alcohol)
Appearance	White Crystalline Solid	White Powder	White Crystalline Powder

Note: Melting points for amides are significantly higher than their corresponding acids due to extensive hydrogen bonding networks.^[1]

Medicinal Chemistry Applications

In drug discovery, **4-hydroxycyclohexane-1-carboxamide** is rarely a final drug but rather a high-value metabolite or pharmacophore scaffold.^[1]

4.1 Bioisosteric Replacement & Linker Design

The cyclohexane ring serves as a lipophilic spacer that is more metabolically stable than a phenyl ring (avoiding formation of reactive arene oxides).^[1]

- **Rigidity:** The trans-cyclohexane acts as a rigid rod, separating the H-bond donor (amide) and acceptor/donor (hydroxyl) by approximately 5.5 Å.^[1]
- **Solubility:** The presence of the hydroxyl group significantly improves the aqueous solubility of lipophilic drug candidates compared to a cyclohexyl or phenyl linker.^[1]

4.2 Kinase Inhibitors & GPCR Ligands

This moiety often appears in:

- JAK Inhibitors: Cyclohexane-carboxamides are used to occupy solvent-exposed regions of the ATP binding pocket.^[1]
- MAO Inhibitors: Derivatives of this structure have shown activity in inhibiting monoamine oxidase, modulating neurotransmitter levels.^[1]
- Metabolic Studies: It is a known metabolite of drugs containing the trans-4-hydroxycyclohexyl moiety.^[1] Identifying this structure is crucial during ADME (Absorption, Distribution, Metabolism, Excretion) profiling.^[1]

References

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Sources

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